

# cost-performance analysis of oleyl hydroxyethyl imidazoline in industrial applications

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## Compound of Interest

Compound Name: *Oleyl hydroxyethyl imidazoline*

Cat. No.: *B1609462*

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## Cost-Performance Showdown: Oleyl Hydroxyethyl Imidazoline in Industrial Applications

In the competitive landscape of industrial chemicals, **Oleyl Hydroxyethyl Imidazoline (OHEI)** has carved out a significant niche as a versatile and cost-effective agent. This guide offers a detailed cost-performance analysis of OHEI in its primary roles as a corrosion inhibitor, emulsifier, and antistatic agent, drawing objective comparisons with common alternatives and supported by experimental data. This analysis is tailored for researchers, scientists, and professionals in drug development and material science to inform their formulation and development decisions.

## At a Glance: Performance and Cost Comparison

**Oleyl Hydroxyethyl Imidazoline** demonstrates a strong balance of performance and cost across its various applications. The following tables summarize the key performance indicators and indicative costs for OHEI and its main competitors: quaternary ammonium compounds and fatty amines.

Application	Key Performance Metric	Oleyl Hydroxyethyl Imidazoline (OHEI)	Quaternary Ammonium Compounds	Fatty Amines/Amine Ethoxylates
Corrosion Inhibition	Inhibition Efficiency (%)	High (often >90%)	Moderate to High	Moderate to High
Emulsification	Emulsion Stability	Good (especially for W/O emulsions)	Good (often for O/W emulsions)	Variable
Antistatic Performance	Surface Resistivity ( $\Omega/\text{sq}$ )	Effective	Very Effective	Moderately Effective
Indicative Cost (USD/kg)	\$0.80 - \$8.00	\$1.62 - \$50+ (grade dependent)	\$1.50 - \$3.00	

Note: Costs are indicative and can vary based on purity, volume, and supplier.

## In-Depth Analysis: Corrosion Inhibition

OHEI is widely utilized as a corrosion inhibitor, particularly in the oil and gas industry, due to its ability to form a persistent protective film on metal surfaces.

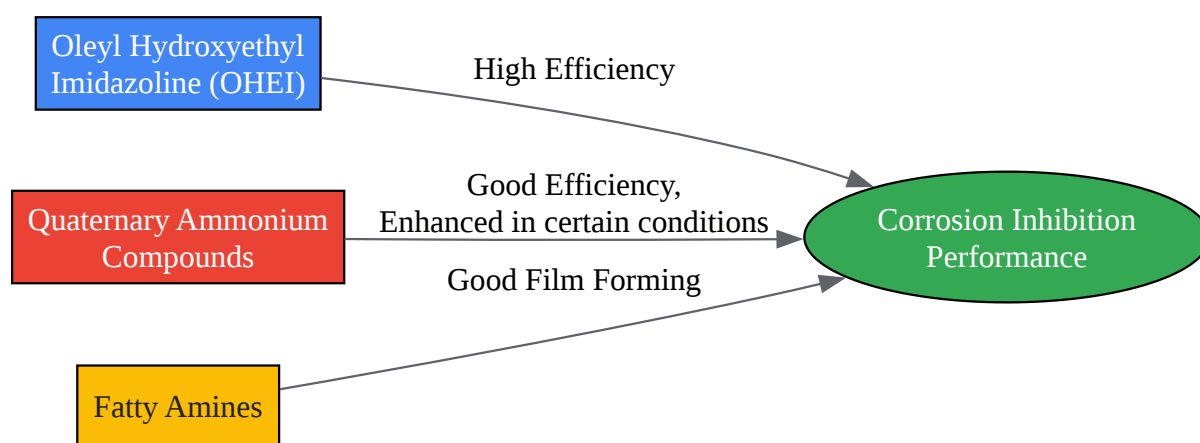
Performance Data:

Studies have consistently shown the high efficiency of imidazoline-based inhibitors. For instance, in a CO<sub>2</sub>-saturated 3.5% NaCl solution, an imidazoline derived from oleic acid demonstrated superior performance compared to its corresponding oleic acid amide precursor.

Inhibitor	Concentration (mg/L)	Corrosion Rate (mm/a)	Inhibition Efficiency (%)
Blank	0	1.89	-
Oleic Acid Amide	50	0.45	76.2
Imidazoline	50	0.23	87.8

Furthermore, the modification of imidazolines into imidazoline-quaternary ammonium salts can enhance their performance, especially in high-salinity or high-chloride environments, due to stronger adsorption onto the metal surface. However, this often comes at a higher production cost. Fatty amines and their ethoxylates also function as effective film-forming corrosion inhibitors.

Logical Relationship for Corrosion Inhibition Performance:



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Caption: Comparative logic for corrosion inhibition.

## Emulsification Performance

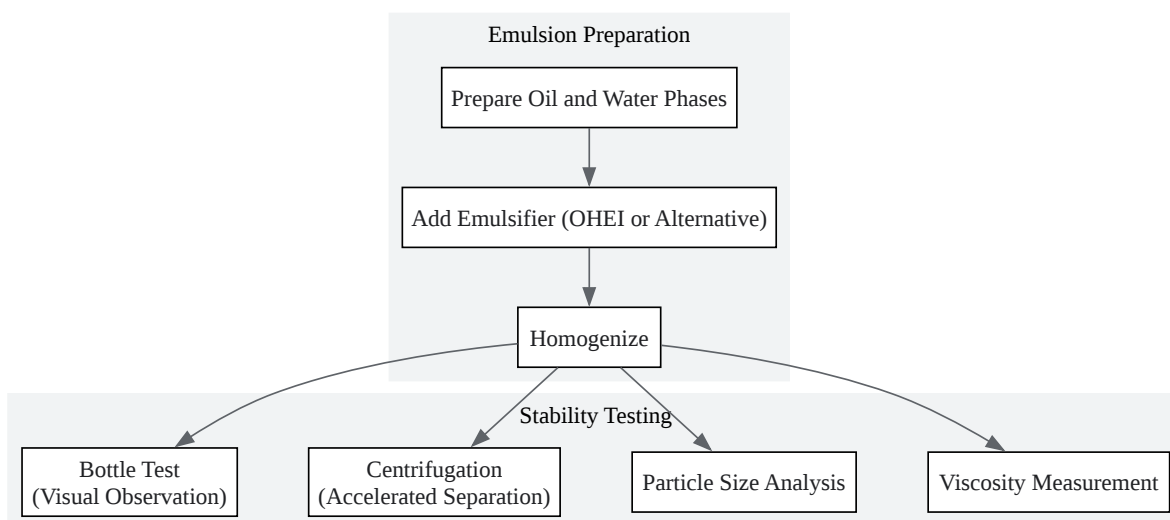
OHEI's amphiphilic nature, with its hydrophobic oleyl tail and hydrophilic imidazoline head, makes it an effective emulsifier, particularly for creating stable water-in-oil (W/O) emulsions.

### Performance Characteristics:

While direct comparative data in a tabular format is scarce in publicly available literature, the effectiveness of an emulsifier is typically evaluated based on the stability of the emulsion it forms. OHEI is known to reduce interfacial tension significantly, facilitating the formation of fine droplets and a stable emulsion.

In contrast, quaternary ammonium compounds are often excellent emulsifiers for oil-in-water (O/W) emulsions. Fatty amine ethoxylates have variable emulsifying properties depending on their degree of ethoxylation.

### Experimental Workflow for Emulsion Stability Testing:



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Caption: Workflow for evaluating emulsion stability.

## Antistatic Properties: A Comparative Look

The build-up of static electricity on the surface of materials can be a significant issue in various industries, including plastics and textiles. Antistatic agents work by increasing the surface conductivity, allowing for the dissipation of static charges.

### Performance Data:

The performance of antistatic agents is typically measured by surface resistivity. While specific comparative data for OHEI is limited, quaternary ammonium compounds are well-documented as highly effective antistatic agents.

Antistatic Agent	Typical Surface Resistivity ( $\Omega/\text{sq}$ )
Untreated Polymer	$> 10^{12}$
Polymer with Quaternary Ammonium Salt	$10^8 - 10^{10}$

The effectiveness of imidazoline-based antistatics is attributed to their ability to attract moisture to the surface, forming a conductive layer. Quaternary ammonium salts, being cationic surfactants, are also highly effective at this and are a common choice for antistatic applications.

## Experimental Protocols

### 1. Corrosion Inhibition - Weight Loss Method (ASTM G31)

- Apparatus: Glass flasks, water bath or oven for temperature control, analytical balance.
- Materials: Metal coupons (e.g., carbon steel), corrosive fluid (e.g., 3.5% NaCl solution saturated with CO<sub>2</sub>), inhibitor solutions of varying concentrations.
- Procedure:
  - Clean and weigh the metal coupons.
  - Immerse the coupons in the corrosive fluid with and without the inhibitor at a specified temperature for a set duration (e.g., 24 hours).

- After the immersion period, remove, clean, and re-weigh the coupons.
- Calculate the corrosion rate and inhibition efficiency.

## 2. Corrosion Inhibition - Electrochemical Impedance Spectroscopy (EIS)

- Apparatus: Potentiostat with a frequency response analyzer, three-electrode electrochemical cell (working electrode, reference electrode, counter electrode).
- Procedure:
  - Immerse the working electrode (metal sample) in the test solution (with and without inhibitor).
  - Apply a small amplitude AC voltage over a range of frequencies.
  - Measure the impedance of the system.
  - Model the impedance data using an equivalent electrical circuit to determine parameters like charge transfer resistance, which is inversely proportional to the corrosion rate.

## 3. Emulsion Stability - Bottle Test

- Procedure:
  - Prepare emulsions with different emulsifiers at various concentrations.
  - Place the emulsions in graduated cylinders or test tubes.
  - Observe and record the volume of the separated water or oil phase at regular intervals.
  - A more stable emulsion will show less separation over time.

## 4. Antistatic Performance - Surface Resistivity (ASTM D257)

- Apparatus: Surface resistivity meter with a concentric ring electrode.
- Procedure:

- Prepare polymer samples treated with the antistatic agents.
- Condition the samples at a specific temperature and humidity.
- Place the electrode on the surface of the sample and apply a voltage.
- Measure the resistance and calculate the surface resistivity in ohms per square ( $\Omega/\text{sq}$ ).

## Conclusion

**Oleyl Hydroxyethyl Imidazoline** presents a compelling option for various industrial applications due to its multifunctional nature and favorable cost-performance ratio. As a corrosion inhibitor, it demonstrates high efficiency, often outperforming its amide precursors. While it is an effective emulsifier for water-in-oil systems, alternatives like quaternary ammonium compounds may be more suitable for oil-in-water emulsions. In the realm of antistatic agents, while OHEI is effective, quaternary ammonium salts are a more established and potent option. The choice of chemical will ultimately depend on the specific requirements of the application, including the operating environment, desired performance level, and economic considerations. The experimental protocols outlined provide a framework for conducting objective in-house comparisons to guide the selection process.

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